

# Azelaic acid-d14 safety data sheet and handling precautions.

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# Azelaic Acid-d14: A Technical Guide to Safety and Handling

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety data and handling precautions for **Azelaic acid-d14** (Nonanedioic acid-d14), a deuterated analog of Azelaic acid. The information presented is intended to assist researchers, scientists, and drug development professionals in the safe handling, storage, and use of this compound in a laboratory setting.

# **Chemical and Physical Properties**

Azelaic acid-d14 is a stable, isotopically labeled form of azelaic acid, where 14 hydrogen atoms have been replaced by deuterium. This labeling is useful in tracer studies and as an internal standard for quantitative analysis by nuclear magnetic resonance (NMR), gas chromatography-mass spectrometry (GC-MS), or liquid chromatography-mass spectrometry (LC-MS).[1] While specific experimental data for the deuterated form is limited, the physical and chemical properties are expected to be very similar to its non-deuterated counterpart.



Property	Data	Reference
CAS Number	119176-67-9	[2][3]
Molecular Formula	C <sub>9</sub> H <sub>2</sub> D <sub>14</sub> O <sub>4</sub>	[4]
Molecular Weight	202.31 g/mol	[3][4]
Physical Form	Solid	[3]
Purity	>95%-d	[2]
Storage Temperature	4°C	[3]
Flash Point	210°C (410°F) (Closed Cup) (for Azelaic Acid)	[5]
Solubility in Water	2.4 g/L at 27°C (for Azelaic Acid)	[6]

# **Toxicological Data**

Toxicological data for **Azelaic acid-d14** is not extensively available. However, the toxicological profile is expected to be closely related to that of azelaic acid. Azelaic acid is generally considered to have low toxicity.[7]

Test	Result (for Azelaic Acid)	Species	Reference
Oral LD50	>5 g/kg	Rat	[8]
Dermal LD50	>2,000 mg/kg	Rabbit	[9]
Inhalation LC50	>0.162 mg/l/4h	Rat	[9]

#### Health Hazards:

- Skin Irritation: Causes skin irritation.[9][10]
- Eye Irritation: Causes serious eye irritation.[6][9][10]



Acute Toxicity: May be harmful if swallowed or in contact with skin.[8][11]

#### Hazard Identification and GHS Classification

The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides the following hazard information for **Azelaic acid-d14**.

Hazard Class	Hazard Statement
Acute Toxicity, Oral	H302: Harmful if swallowed
Skin Corrosion/Irritation	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	H319: Causes serious eye irritation
Acute Toxicity, Inhalation	H332: Harmful if inhaled
Specific target organ toxicity — Single exposure (Respiratory tract irritation)	H335: May cause respiratory irritation

**GHS Pictograms:** 

尾 alt text

Signal Word: Warning[3]

# **Handling Precautions and Experimental Protocols**

Proper handling of **Azelaic acid-d14** is crucial to ensure laboratory safety. The following protocols are recommended.

## **Personal Protective Equipment (PPE)**

A risk assessment should be conducted before handling, but the following PPE is generally recommended:

- Eye Protection: Wear safety goggles or a face shield.[6][10]
- Hand Protection: Wear impermeable chemical-resistant gloves.[5][6]



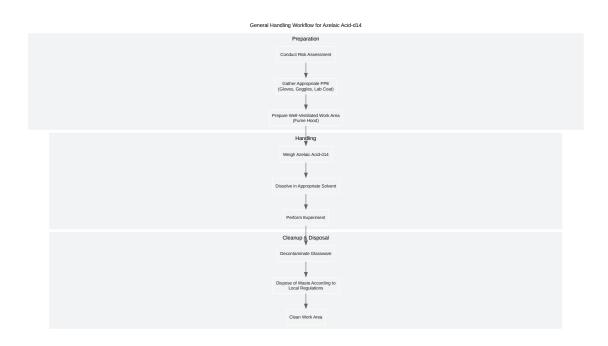
- Respiratory Protection: If dust is generated, use a NIOSH-certified respirator.[5][6]
- Body Protection: Wear a lab coat or other protective clothing.[5]

# **Engineering Controls**

- Work in a well-ventilated area, preferably in a chemical fume hood.[2][5]
- Use process enclosures or local exhaust ventilation to control airborne levels.[5]
- Provide an eyewash station and safety shower in the immediate work area.

## **General Handling Workflow**

The following diagram illustrates a general workflow for handling **Azelaic acid-d14** in a laboratory setting.





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Caption: General laboratory workflow for handling Azelaic acid-d14.

## **Storage**

- Store in a tightly closed container in a cool, well-ventilated area.
- Keep away from heat and sources of ignition.[5][9]
- Protect from light.[5]
- Store at 4°C for long-term stability.[3]

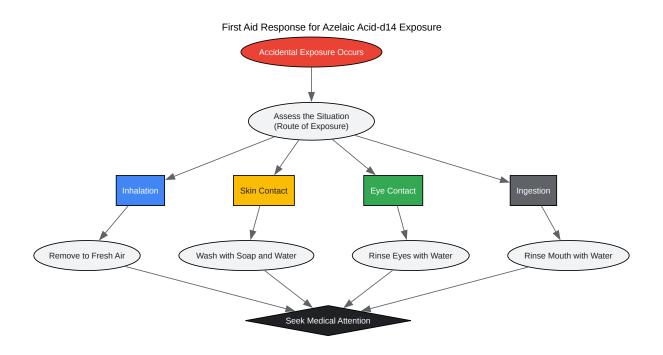
### **First Aid Measures**

In case of exposure, follow these first-aid measures and seek medical attention.

Exposure Route	First Aid Measures
Inhalation	Remove to fresh air. If breathing is difficult, give oxygen.[10]
Skin Contact	Immediately wash with plenty of soap and water.  Remove contaminated clothing.[6][10]
Eye Contact	Rinse cautiously with water for several minutes.  Remove contact lenses, if present and easy to do. Continue rinsing.[6][9][10]
Ingestion	Do NOT induce vomiting. Rinse mouth with water.[9]

The following diagram outlines the recommended first aid response to an accidental exposure.





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Caption: First aid procedures for exposure to Azelaic acid-d14.

# **Fire-Fighting Measures**

- Extinguishing Media: Use dry chemical powder, water spray, fog, or foam.[5] Do not use a
  water jet.[5]
- Hazards from Combustion: Products of combustion are carbon oxides (CO, CO<sub>2</sub>).[5]
- Firefighter Protection: Wear a self-contained breathing apparatus (SCBA) and full protective gear.[9]

### **Accidental Release Measures**



- Small Spill: Use appropriate tools to put the spilled solid in a convenient waste disposal container.[5] Clean the contaminated surface with water.[5]
- Large Spill: Use a shovel to put the material into a convenient waste disposal container.[5]

  Prevent the product from entering drains.[10]
- General: Avoid generating dust.[6][10] Ensure adequate ventilation.[10]

# **Disposal Considerations**

Dispose of waste material in accordance with local, state, and federal regulations. Do not allow the product to enter drains or waterways.[6][10]

This guide is intended for informational purposes only and should not be a substitute for a thorough risk assessment and adherence to all applicable safety regulations. Always consult the most up-to-date Safety Data Sheet (SDS) from the supplier before handling any chemical.

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## References

- 1. medchemexpress.com [medchemexpress.com]
- 2. staging.keyorganics.net [staging.keyorganics.net]
- 3. Azelaic acid-d14 | 119176-67-9 [sigmaaldrich.com]
- 4. Azelaic acid-D14 | CAS No- 119176-67-9 | Simson Pharma Limited [simsonpharma.com]
- 5. oxfordlabfinechem.com [oxfordlabfinechem.com]
- 6. download.basf.com [download.basf.com]
- 7. Pharmacology and toxicology of azelaic acid PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. cdn.caymanchem.com [cdn.caymanchem.com]
- 9. azelaic.com [azelaic.com]
- 10. valsynthese.ch [valsynthese.ch]



- 11. carlroth.com [carlroth.com]
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